

# A Technical Guide to Palladous Sulfate (Palladium(II) Sulfate)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Palladium(II) sulfate

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Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of palladous sulfate, also known as **Palladium(II) sulfate**. It details the compound's chemical formula, molar mass, and other critical physicochemical properties. Furthermore, it outlines established experimental protocols for its synthesis and manipulation, supported by workflow diagrams for enhanced clarity.

## Chemical Identity and Formula

Palladous sulfate is an inorganic compound featuring palladium in the +2 oxidation state. It is a key material in catalysis and chemical synthesis.

- Chemical Name: **Palladium(II) sulfate**[\[1\]](#)[\[2\]](#)
- Synonyms: Palladous sulfate, Palladium(2+) sulfate[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Anhydrous Formula:  $\text{PdSO}_4$ [\[1\]](#)[\[5\]](#)
- Dihydrate Formula:  $\text{PdSO}_4 \cdot 2\text{H}_2\text{O}$ [\[1\]](#)
- CAS Number: 13566-03-5[\[1\]](#)

The compound is a hygroscopic, red-brown solid in its anhydrous form, which transitions to a greenish-brown dihydrate upon absorbing moisture.[\[1\]](#)

## Physicochemical Properties

The quantitative properties of palladous sulfate are summarized below. Note that some reported values in the literature vary, which may be attributable to different experimental conditions or the hydration state of the sample.

Property	Value	Source(s)
Molar Mass	202.48 g/mol	[1][2][3][5]
202.49 g/mol	[6]	
Appearance	Red-brown solid (anhydrous)	[1]
Brown crystals	[5]	
Greenish-brown solid (dihydrate)	[1]	
Density	4.2 g/cm <sup>3</sup>	[1]
3.24 g/cm <sup>3</sup> (at 20°C)		
Melting Point	Decomposes at 525 °C	[1]
Boiling Point	330 °C (literature value, likely decomposition)	[2][3][4]
Solubility	Soluble in concentrated sulfuric acid	[1]
Hydrolyzes in water	[1]	
Stated as soluble or fully miscible in water	[2][4][7]	
Crystal Structure	Monoclinic	[1]
Space Group	C2/c	[1]
Lattice Constants	a = 7.84 Å, b = 5.18 Å, c = 7.91 Å, β = 95.6°	[1]
Std. Molar Entropy (S <sub>298</sub> )	97.5 J/(mol·K)	[1]
Std. Enthalpy of Formation (ΔfH <sub>298</sub> )	-672.4 kJ/mol	[1]

## Experimental Protocols & Workflows

The synthesis and handling of palladous sulfate involve specific chemical pathways and thermal processes.

## Synthesis of Palladous Sulfate

Two primary methods for the laboratory-scale synthesis of palladous sulfate are documented.

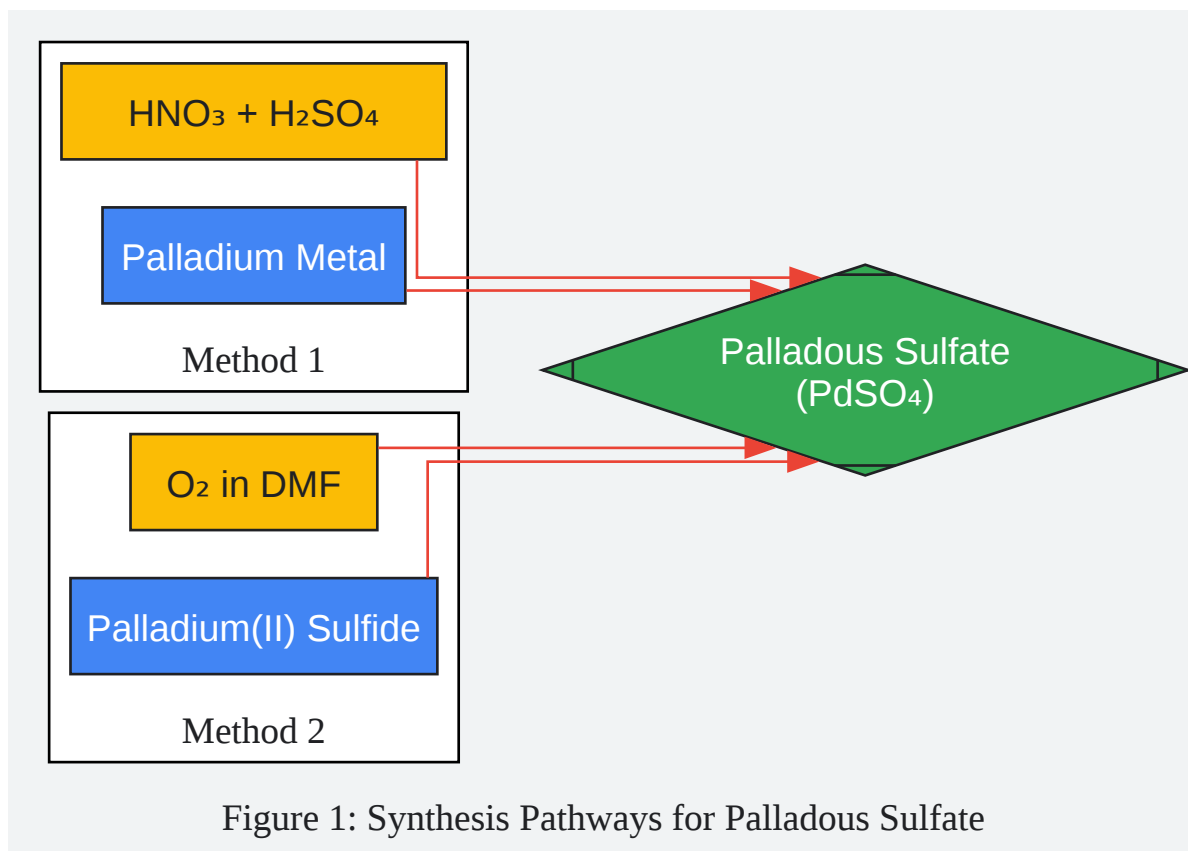
[\[1\]](#)

### Protocol 1: Synthesis from Palladium Metal

- **Reactants:** Palladium metal, nitric acid ( $\text{HNO}_3$ ), and sulfuric acid ( $\text{H}_2\text{SO}_4$ ).
- **Methodology:** The protocol involves the reaction of metallic palladium with a mixture of concentrated nitric and sulfuric acids. The highly oxidative environment facilitates the conversion of the metal to the Pd(II) ion, which subsequently forms the sulfate salt.
- **Reaction Principle:** The nitric acid acts as the oxidizing agent to dissolve the palladium, while sulfuric acid provides the sulfate counter-ion.

### Protocol 2: Synthesis from Palladium(II) Sulfide

- **Reactants:** Palladium(II) sulfide ( $\text{PdS}$ ), oxygen ( $\text{O}_2$ ), and dimethylformamide (DMF) as the solvent.
- **Methodology:** This method involves the oxidation of palladium(II) sulfide in the presence of oxygen within a dimethylformamide solvent system.
- **Reaction Principle:** Oxygen serves as the oxidant to convert the sulfide to sulfate.



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Synthesis pathways for Palladous Sulfate.

## Thermal Behavior and Hydration State

The hydration state of palladous sulfate is thermally reversible.

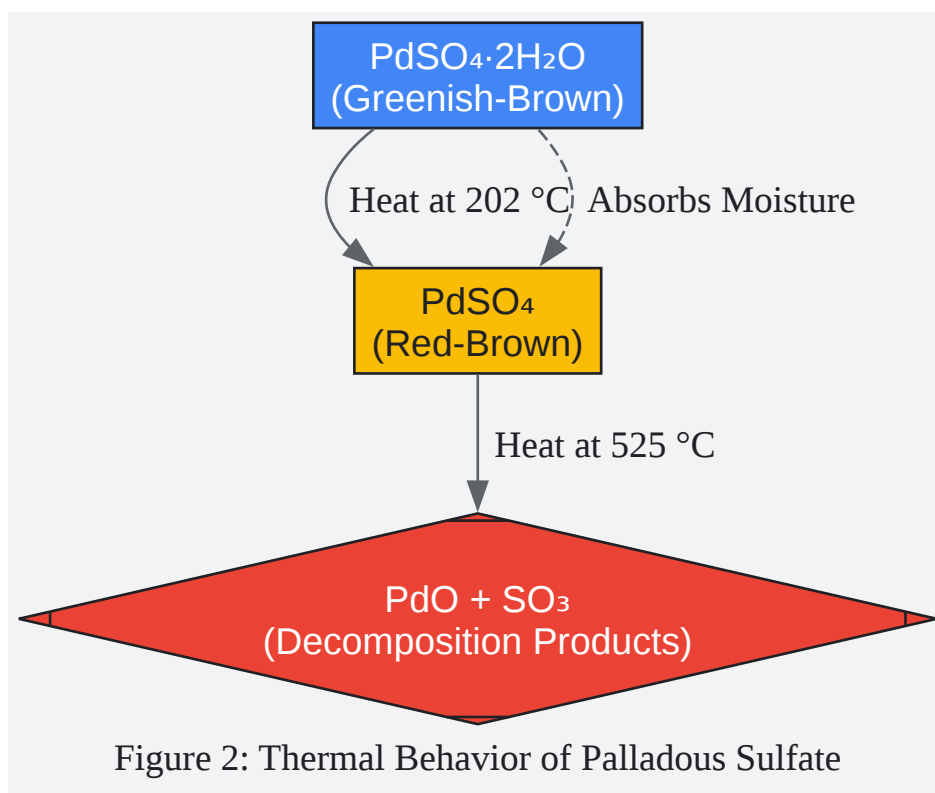
### Protocol 3: Dehydration of $\text{PdSO}_4 \cdot 2\text{H}_2\text{O}$

- Starting Material: Palladous sulfate dihydrate ( $\text{PdSO}_4 \cdot 2\text{H}_2\text{O}$ ), a greenish-brown solid.
- Methodology: Heat the dihydrate sample to a temperature of 202 °C.
- Result: The water of hydration is driven off, yielding the anhydrous red-brown form of palladous sulfate ( $\text{PdSO}_4$ ).<sup>[1]</sup>

### Protocol 4: Thermal Decomposition of Anhydrous $\text{PdSO}_4$

- Starting Material: Anhydrous palladous sulfate ( $\text{PdSO}_4$ ).

- Methodology: Heat the anhydrous sample to 525 °C.
- Result: The compound decomposes, releasing sulfur trioxide (SO<sub>3</sub>) gas and leaving behind palladium(II) oxide (PdO) as the solid product.[1]



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Thermal behavior of Palladous Sulfate.

## Key Applications

Palladous sulfate is a valuable compound in several fields due to its catalytic activity and its role as a palladium source.

- Catalysis: It is a precursor for creating various palladium-based catalysts used in organic synthesis, including fine chemical and pharmaceutical production.[5][7]
- Electroplating: The compound is used in electroplating processes to deposit a layer of palladium onto surfaces.[7]

- Materials Science: It serves as a precursor in the synthesis of palladium nanoparticles, which have applications in catalysis and sensor technology.[5]

## Safety and Handling

Palladous sulfate is classified as a hazardous substance and must be handled with appropriate care.

- GHS Pictograms: GHS05 (Corrosive), GHS07 (Exclamation mark).[1]
- Hazard Statements: H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage).[1][4]
- Precautions: Standard laboratory personal protective equipment (gloves, safety glasses, lab coat) is mandatory. Work should be conducted in a well-ventilated fume hood. Avoid breathing dust.[4]

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Address: 3281 E Guasti Rd  
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